

# AC1903 Technical Support Center: Solubility Troubleshooting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC1903

Cat. No.: B1664771

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **AC1903**. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experimental work.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing a stock solution of **AC1903**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **AC1903**.<sup>[1][2][3][4][5]</sup> It is soluble up to 50 mM in DMSO. For cellular experiments, it is advisable to prepare a stock solution at a concentration at least 1000 times higher than the final working concentration to minimize the DMSO concentration in your assay.<sup>[2]</sup>

Q2: I am having difficulty dissolving **AC1903** in DMSO. What can I do?

A2: If you encounter issues with dissolving **AC1903**, you can try the following:

- Sonication: Using an ultrasonic bath can help to break up any clumps of the compound and facilitate dissolution.<sup>[2][6]</sup>
- Warming: Gently warming the solution to 37°C can increase the solubility of **AC1903**.<sup>[5]</sup>

- Vortexing: Vigorous vortexing can also aid in the dissolution process.

It is recommended to start with a small amount of solvent and gradually add more while vortexing or sonicating until the desired concentration is reached.

Q3: My **AC1903** solution appears cloudy or has precipitates. What should I do?

A3: A cloudy solution or the presence of precipitates indicates that the compound is not fully dissolved or has precipitated out of solution. Here's how to troubleshoot this:

- Re-dissolve: Try sonicating and/or gently warming the solution as described in Q2.
- Dilution: The concentration of your solution may be too high for the solvent. Dilute the solution with more of the same solvent until it becomes clear.
- Check Storage Conditions: Improper storage can lead to degradation or precipitation. Stock solutions in DMSO should be stored at -20°C or -80°C.[\[2\]](#)[\[3\]](#)[\[7\]](#) Repeated freeze-thaw cycles should be avoided by aliquoting the stock solution.[\[5\]](#)

Q4: Can I use solvents other than DMSO for my experiments?

A4: Yes, other solvents can be used, although the solubility may be lower than in DMSO.

- Ethanol: **AC1903** is soluble in ethanol up to 25 mg/ml.[\[3\]](#)
- Aqueous Solutions: **AC1903** has very low solubility in aqueous solutions like PBS. For experiments requiring aqueous buffers, it is common to first dissolve the compound in DMSO and then dilute it into the aqueous buffer. A common formulation for this is a 1:4 ratio of DMSO to PBS (pH 7.2), which yields a solubility of approximately 0.2 mg/mL.[\[4\]](#)[\[5\]](#)

Q5: How do I prepare **AC1903** for in vivo animal studies?

A5: For in vivo administration, a co-solvent system is typically required to maintain the solubility and bioavailability of **AC1903**. Here are two common formulations:[\[2\]](#)[\[7\]](#)

- DMSO/PEG300/Tween 80/Saline: A common formulation consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[\[2\]](#)[\[7\]](#) This mixture can achieve a solubility of at least 2.5 mg/mL.[\[7\]](#)

- DMSO/Corn Oil: Another option is a mixture of 10% DMSO and 90% Corn Oil, which also provides a solubility of at least 2.5 mg/mL.[\[7\]](#)

When preparing these formulations, it is crucial to add the solvents sequentially and ensure the solution is clear before adding the next solvent.[\[2\]](#)[\[7\]](#) Sonication may be necessary to achieve a clear solution.[\[2\]](#) For animal welfare, the final concentration of DMSO should be kept as low as possible, typically below 10% for normal mice.[\[2\]](#)

## Quantitative Solubility Data

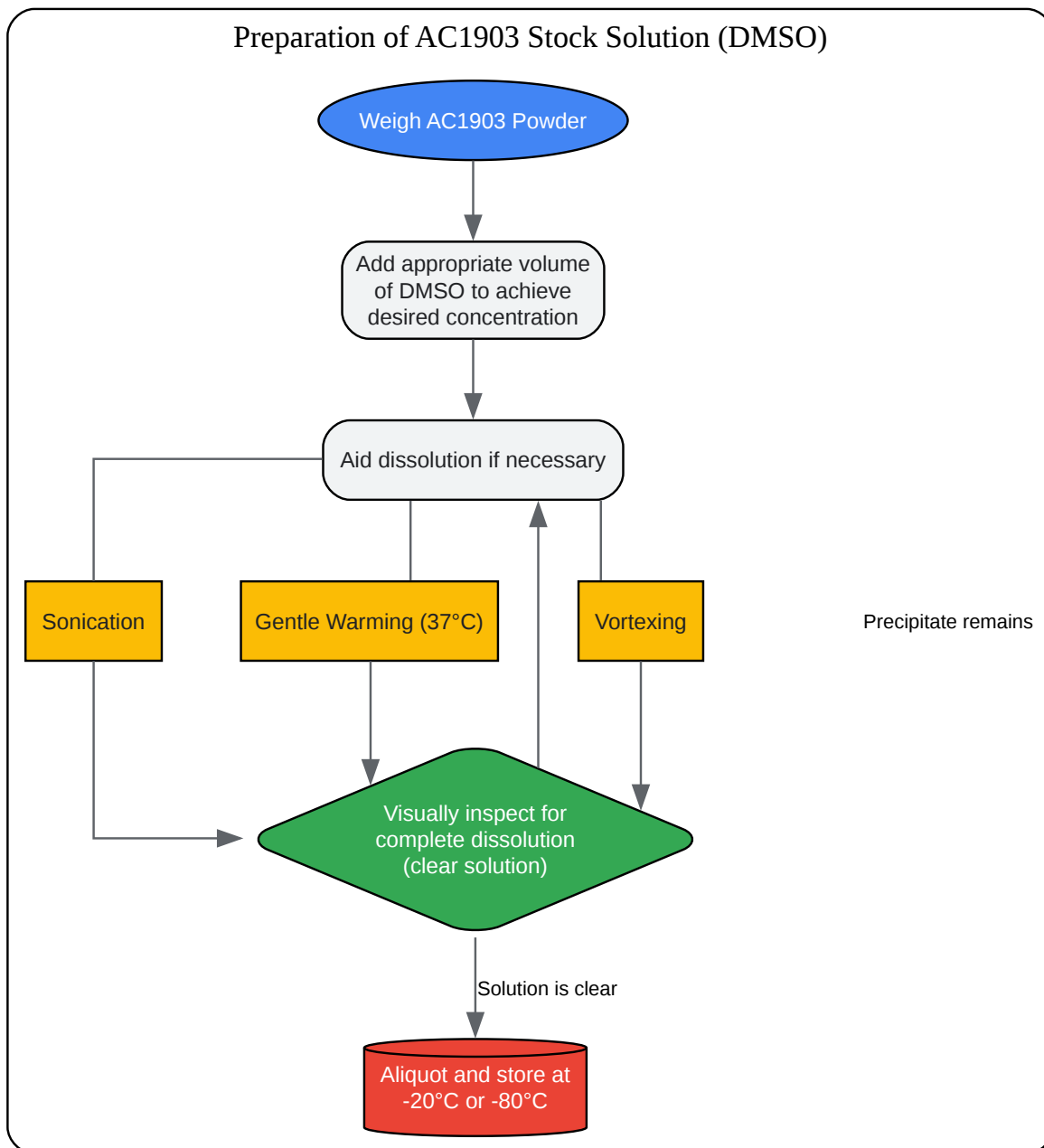
The following table summarizes the solubility of **AC1903** in various solvents.

Solvent/Solvent System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference(s)
DMSO	15.17 - 32.5	50 - 107.13	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Ethanol	25	~82.4	<a href="#">[3]</a>
DMSO:PBS (pH 7.2) (1:4)	0.2	~0.66	<a href="#">[4]</a> <a href="#">[5]</a>
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5	≥ 8.24	<a href="#">[2]</a> <a href="#">[7]</a>
10% DMSO + 90% Corn Oil	≥ 2.5	≥ 8.24	<a href="#">[7]</a>

## Experimental Protocols & Workflows

Below are detailed workflows for preparing **AC1903** solutions for both in vitro and in vivo applications.

### In Vitro Stock Solution Preparation Workflow

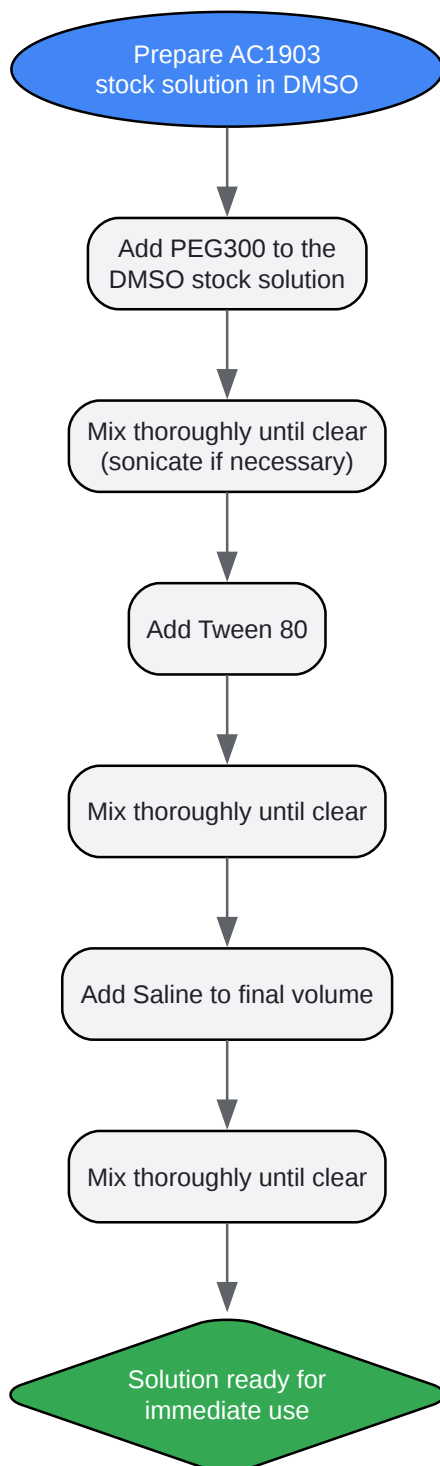


[Click to download full resolution via product page](#)

Caption: Workflow for preparing a clear **AC1903** stock solution in DMSO.

## In Vivo Formulation Preparation Workflow

## Preparation of AC1903 for In Vivo Administration

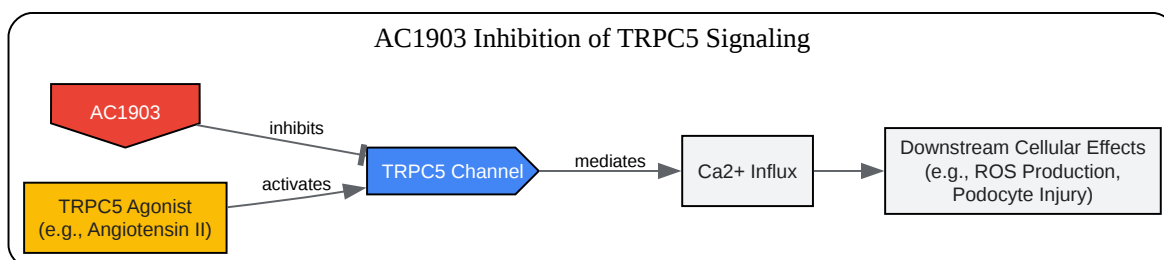


[Click to download full resolution via product page](#)

Caption: Sequential solvent addition for preparing **AC1903** for in vivo studies.

## Signaling Pathway Context

**AC1903** is a known inhibitor of the TRPC5 ion channel. Understanding its mechanism of action is crucial for experimental design.



[Click to download full resolution via product page](#)

Caption: **AC1903** acts by inhibiting the TRPC5 ion channel, thereby blocking downstream signaling.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. labsolu.ca [labsolu.ca]
- 2. AC1903 | TRP/TRPV Channel | TargetMol [targetmol.com]
- 3. AC1903 | Molecular Kinetics [molecularkinetics.com]
- 4. caymanchem.com [caymanchem.com]
- 5. glpbio.com [glpbio.com]
- 6. medkoo.com [medkoo.com]
- 7. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [AC1903 Technical Support Center: Solubility Troubleshooting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664771#ac1903-solubility-issues-and-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)